

ARP-100 Solubility and Stock Solution Preparation

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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The table below summarizes the fundamental solubility data for **ARP-100**, which is crucial for planning experiments.

Property	Specification
Molecular Weight	364.42 g/mol [1] [2] [3]
Appearance	Off-white to light yellow powder [1] [4]
Recommended Solvent	DMSO [1] [2] [3]
Solubility in DMSO	~100 mg/mL (approx. 274 mM) [1] [2] [3]
Storage (Powder)	Desiccate at -20°C [1] [4]

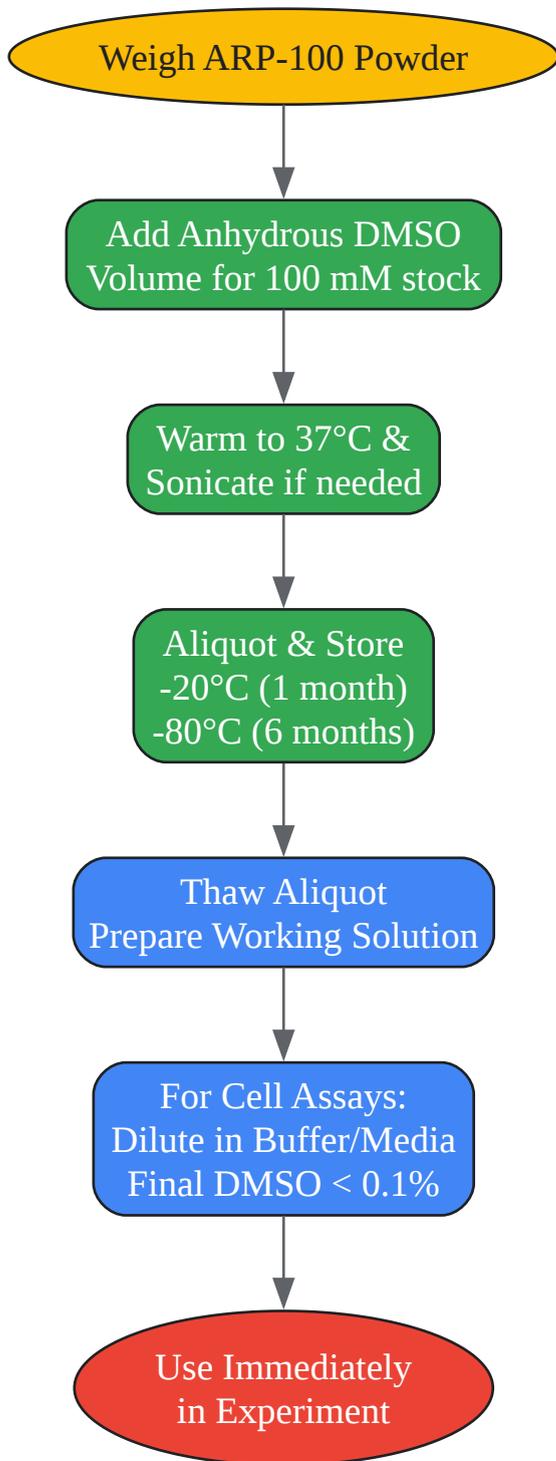
Based on this data, here is a standard protocol for preparing a 100 mM stock solution.

Detailed Protocol: Preparing a 100 mM Stock Solution

- Calculation and Weighing:** Calculate the mass of **ARP-100** needed. To prepare 1 mL of a 100 mM solution, you would need 100 µmol. The mass is calculated as: $0.0001 \text{ mol} \times 364.42 \text{ g/mol} = \mathbf{0.03644 \text{ g (36.44 mg)}}$. Accurately weigh this amount.

- **Dissolution:** Transfer the weighed powder to a volumetric vial. Add anhydrous DMSO to bring the total volume to 1 mL. **Note:** DMSO is hygroscopic and can absorb water from the atmosphere, which may affect solubility over time. Use a freshly opened vial if possible [1].
- **Aid Dissolution:** If the powder does not dissolve completely, **briefly warm the tube to 37°C and use sonication in an ultrasonic bath** to aid dissolution [1] [4].
- **Aliquoting and Storage:**
 - It is recommended to **prepare and use the solution on the same day** for the best results [1] [4].
 - If necessary, the stock solution can be aliquoted and stored for longer periods. According to the sources, it can be stored at **-20°C for 1 month or at -80°C for 6 months** [1] [3]. Always seal the vial properly to prevent moisture absorption.

The following diagram illustrates this workflow and the subsequent steps for preparing a working solution for cell-based assays.



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Experimental Use and In Vivo Formulation

For cell-based assays, further dilution is required. The stock solution must be diluted into the appropriate buffer or cell culture medium. A common practice is to keep the final concentration of DMSO below 0.1% to minimize cytotoxicity [1].

For animal studies, one source suggests a specific formulation. The workflow below outlines the preparation steps for this in vivo dosing solution.



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Protocol Notes: The solvents should be added sequentially, ensuring the solution is as clear as possible before adding the next component. The final mixture may be a suspension. Sonication and heating can be used to aid dissolution if necessary [1] [3].

Potential Issues and Troubleshooting

Based on the physicochemical information, here are some common issues and how to address them.

- **Problem: Precipitation upon dilution.**

- **Potential Cause:** The compound may precipitate when the stock solution in DMSO is added to an aqueous buffer due to a change in solvent polarity.
- **Troubleshooting Steps:**
 - Ensure you are adding the DMSO stock to the buffer with **continuous vortexing or rapid pipetting** to facilitate mixing.
 - Prepare a **less concentrated stock solution** (e.g., 10 mM) to reduce the shock of dilution.
 - The formed suspension might still be suitable for certain in vivo administration routes, as indicated above [1] [3].

- **Problem: Inconsistent biological activity.**

- **Potential Cause:** Degradation of the compound due to improper storage or use of an old, stored stock solution.
- **Troubleshooting Steps:**

- **Always use a freshly prepared stock solution** for critical experiments to rule out degradation.
 - If using a stored aliquot, avoid repeated freeze-thaw cycles. Re-aliquot into single-use volumes.
 - Visually inspect the solution. Any change in color or clarity may indicate instability.
- **Problem: Powder does not dissolve.**
 - **Potential Cause:** The powder may have absorbed moisture from the air during weighing or storage.
 - **Troubleshooting Steps:**
 - Centrifuge the vial before opening to ensure all powder is at the bottom.
 - Use **fresh, anhydrous DMSO** from a newly opened bottle.
 - Follow the recommended steps of **warming and sonication** [1] [4].

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References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]
3. ARP-100 | MMP [targetmol.com]
4. ARP 100 | CAS:704888-90-4 | Selective MMP-2 inhibitor [biocrick.com]

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